

# 2-Ethoxyethanol solubility in water and organic solvents

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## Compound of Interest

Compound Name: 2-Ethoxyethanol

Cat. No.: B086334

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An In-depth Technical Guide to the Solubility of **2-Ethoxyethanol**

## Introduction

**2-Ethoxyethanol** (CAS: 110-80-5), also known as ethylene glycol monoethyl ether or Ethyl Cellosolve, is a versatile solvent belonging to the glycol ether family.[1][2][3] It is a clear, colorless liquid with a mild, sweet, ether-like odor.[2][4] Structurally, it possesses both an ether and a primary alcohol functional group, which imparts amphiphilic properties, allowing it to dissolve a wide range of both polar and non-polar substances.[3][4] This unique characteristic makes it a valuable solvent in numerous commercial and industrial applications, including the formulation of paints, lacquers, cleaning agents, dyes, and inks.[2][3][5] This guide provides a detailed overview of the solubility of **2-Ethoxyethanol** in water and various organic solvents, outlines standard experimental protocols for solubility determination, and illustrates key related processes.

## Solubility Profile of 2-Ethoxyethanol

**2-Ethoxyethanol** exhibits high solubility in water and is miscible with a vast array of common organic solvents.[4][6] Its ability to be mixed in all proportions with many solvents is a key property driving its industrial utility, particularly as a coupling agent to facilitate the mixing of otherwise immiscible substances like water and oils.[4]

## Data Presentation

The solubility of **2-Ethoxyethanol** is most accurately described as "miscible" for a wide range of solvents, indicating that it can be mixed in all proportions to form a single, homogeneous phase.

Solvent	Solubility of 2-Ethoxyethanol	Reference
Water	Miscible	[1][7][8]
Ethanol	Miscible	[1][3][9]
Diethyl Ether	Miscible	[1][3][9]
Acetone	Miscible	[1][3][9]
Ethyl Acetate	Miscible	[1][3][9]
Benzene	Miscible	[4][5][8]
Carbon Tetrachloride	Miscible	[4][5][8]
Methanol	Miscible	[4][5][8]
Hydrocarbons	Soluble	[5]

## Experimental Protocols for Solubility Determination

The determination of solubility is a critical step in preclinical development and formulation studies. The "gold standard" for determining thermodynamic equilibrium solubility is the shake-flask method.[10][11]

### Shake-Flask Method for Equilibrium Solubility

This method is considered the most reliable for measuring the thermodynamic solubility of a compound in a given solvent.[10] It involves allowing a saturated solution of the compound to reach equilibrium, followed by the separation and analysis of the liquid phase.

Objective: To determine the saturation concentration of a solute in a solvent at a specific temperature.

Materials:

- **2-Ethoxyethanol** (solute)
- Solvent of interest (e.g., water, buffer, organic solvent)
- Thermostatically controlled shaker or incubator
- Centrifuge and/or syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE or PVDF)
- Analytical balance
- Volumetric flasks and pipettes
- Vials with screw caps
- Analytical instrument for concentration measurement (e.g., GC, HPLC, UV-Vis Spectrometer)

Procedure:

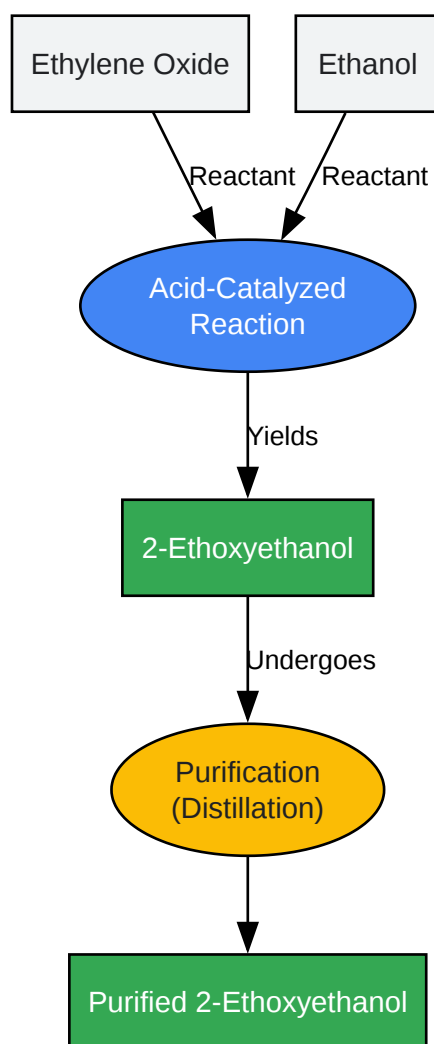
- **Preparation:** An excess amount of the solute (**2-Ethoxyethanol**) is added to a known volume of the solvent in a vial. Adding excess solid is crucial to ensure that equilibrium is established with the undissolved solid.[\[10\]](#)
- **Equilibration:** The vials are sealed and placed in a thermostatically controlled shaker set to a constant temperature. They are agitated for a predetermined period (typically 24 to 72 hours) to allow the system to reach thermodynamic equilibrium.[\[11\]](#)[\[12\]](#) The time required for equilibration should be established experimentally.
- **Phase Separation:** After equilibration, the suspension is allowed to stand, permitting the excess solid to sediment.[\[10\]](#) A clear aliquot of the supernatant is then carefully removed. To ensure no solid particles are carried over, the supernatant is typically centrifuged at high speed or filtered through a fine-pore membrane filter.[\[12\]](#)[\[13\]](#)
- **Dilution:** The clear, saturated solution is accurately diluted with a suitable solvent to bring the concentration within the calibrated range of the analytical instrument.
- **Quantification:** The concentration of **2-Ethoxyethanol** in the diluted sample is determined using a validated analytical method. Common techniques include:

- Gas Chromatography (GC): Often coupled with a Flame Ionization Detector (FID), GC is well-suited for volatile compounds like glycol ethers.[\[14\]](#)[\[15\]](#)
- High-Performance Liquid Chromatography (HPLC): Used for a wide range of compounds, often with UV detection.[\[11\]](#)[\[16\]](#)[\[17\]](#)
- UV-Vis Spectroscopy: A simpler method where the absorbance of the solution at a specific wavelength is measured and correlated to concentration via a calibration curve.[\[16\]](#)[\[18\]](#)[\[19\]](#)
- Calculation: The initial solubility is calculated by back-correcting for the dilution factor. The experiment is typically performed in triplicate to ensure reproducibility.

## Visualizations

### Synthesis of 2-Ethoxyethanol

**2-Ethoxyethanol** is commercially produced via the acid-catalyzed reaction of ethylene oxide with ethanol.[\[1\]](#)[\[3\]](#)[\[4\]](#) This process is a classic example of alcohol etherification through nucleophilic addition.

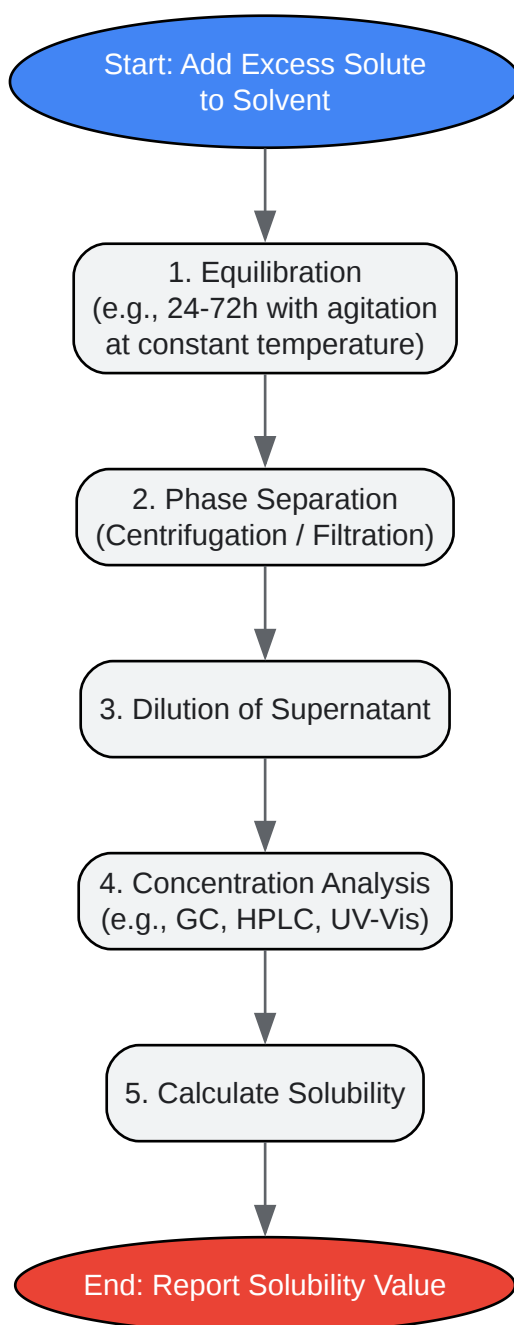


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Caption: Industrial synthesis of **2-Ethoxyethanol**.

## Experimental Workflow for Solubility Determination

The shake-flask method follows a structured workflow to ensure accurate and reproducible measurement of thermodynamic solubility.



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Caption: Workflow of the Shake-Flask Solubility Method.

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